

An In-depth Technical Guide to N-(m-PEG9)-N'-(propargyl-PEG8)-Cy5

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Compound of Interest

Compound Name: N-(m-PEG9)-N'-(propargyl-PEG8)-Cy5

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For Researchers, Scientists, and Drug Development Professionals

Introduction

N-(m-PEG9)-N'-(propargyl-PEG8)-Cy5 is a heterobifunctional molecule that combines the spectral properties of the cyanine dye Cy5 with the versatile bioconjugation capabilities of a propargyl group via a polyethylene glycol (PEG) linker. This molecule is of significant interest in the fields of chemical biology, drug discovery, and diagnostics. The Cy5 fluorophore allows for sensitive detection in the far-red region of the spectrum, minimizing autofluorescence from biological samples. The terminal propargyl group enables covalent attachment to azide-modified molecules through copper(I)-catalyzed azide-alkyne cycloaddition (CuAAC), a highly efficient and specific click chemistry reaction. The PEG linkers (PEG9 and PEG8) enhance aqueous solubility and reduce non-specific binding.

This technical guide provides a comprehensive overview of the chemical structure, properties, and applications of **N-(m-PEG9)-N'-(propargyl-PEG8)-Cy5**, with a focus on its use in bioconjugation and the development of targeted therapeutics such as PROTACs (Proteolysis Targeting Chimeras).

Core Properties and Chemical Structure

N-(m-PEG9)-N'-(propargyl-PEG8)-Cy5 is characterized by three key functional components: the Cy5 core for fluorescence, a methoxy-terminated PEG9 chain, and a propargyl-terminated PEG8 chain. The propargyl group serves as a reactive handle for click chemistry.

Chemical Structure

Caption: Chemical components of **N-(m-PEG9)-N'-(propargyl-PEG8)-Cy5**.

Quantitative Data

The following table summarizes the key quantitative properties of **N-(m-PEG9)-N'-(propargyl-PEG8)-Cy5** and related Cy5 dyes.

Property	Value	Reference
Molecular Formula	C ₆₃ H ₉₉ ClN ₂ O ₁₇	[1]
Molecular Weight	1191.92 g/mol	[1]
CAS Number	2107273-10-7	[1]
Excitation Maximum (λ _{ex})	~649 nm	[2][3]
Emission Maximum (λ _{em})	~667 nm	[2][3]
Extinction Coefficient	~232,000 M ⁻¹ cm ⁻¹	[3]
Solubility	Soluble in DMSO, DMF, DCM; low solubility in water	[3]
Storage Condition	-20°C, protected from light	[1][3]

Applications in Research and Drug Development

The unique structure of **N-(m-PEG9)-N'-(propargyl-PEG8)-Cy5** makes it a valuable tool for a variety of applications:

- **Fluorescent Labeling:** It can be used to fluorescently label azide-containing biomolecules such as proteins, nucleic acids, and small molecules for visualization and tracking.[1]

- **PROTAC Synthesis:** This molecule serves as a fluorescent PEG-based linker in the synthesis of PROTACs.^{[4][5]} By incorporating this linker, the resulting PROTAC can be visualized and its distribution and mechanism of action can be studied using fluorescence-based techniques.
- **Click Chemistry:** The terminal alkyne group allows for its participation in copper-catalyzed azide-alkyne cycloaddition (CuAAC) reactions, enabling the efficient and specific conjugation to molecules containing azide groups.^{[4][5][6]}

Experimental Protocols

The following are generalized protocols for the use of **N-(m-PEG9)-N'-(propargyl-PEG8)-Cy5** in bioconjugation via click chemistry. Note: These are starting points and may require optimization for specific applications.

Copper(I)-Catalyzed Azide-Alkyne Cycloaddition (CuAAC) for Labeling Azide-Modified Proteins

This protocol describes the labeling of a protein that has been metabolically or chemically modified to contain an azide group.

Materials:

- **N-(m-PEG9)-N'-(propargyl-PEG8)-Cy5**
- Azide-modified protein in a suitable buffer (e.g., phosphate-buffered saline, pH 7.4)
- Copper(II) sulfate (CuSO₄) stock solution (e.g., 20 mM in water)
- Sodium ascorbate stock solution (e.g., 100 mM in water, freshly prepared)
- Tris(3-hydroxypropyltriazolylmethyl)amine (THPTA) ligand stock solution (e.g., 50 mM in water)
- DMSO for dissolving the dye
- Purification resin (e.g., size-exclusion chromatography)

Procedure:

- Prepare Reagents:
 - Dissolve **N-(m-PEG9)-N'-(propargyl-PEG8)-Cy5** in DMSO to a stock concentration of 10 mM.
 - Prepare a fresh solution of sodium ascorbate.
- Reaction Setup:
 - In a microcentrifuge tube, combine the azide-modified protein (e.g., to a final concentration of 1-10 mg/mL) and **N-(m-PEG9)-N'-(propargyl-PEG8)-Cy5** (e.g., 2-5 molar excess over the protein).
 - Add the THPTA ligand to the reaction mixture (final concentration typically 1 mM).
 - Add CuSO₄ to the reaction mixture (final concentration typically 0.1-1 mM).
 - Initiate the reaction by adding sodium ascorbate (final concentration typically 1-5 mM).
- Incubation:
 - Incubate the reaction mixture at room temperature for 1-4 hours, protected from light. The reaction progress can be monitored by fluorescence imaging of an SDS-PAGE gel.
- Purification:
 - Remove the unreacted dye and other small molecules by size-exclusion chromatography (e.g., a desalting column) or dialysis.

Experimental Workflow Diagram

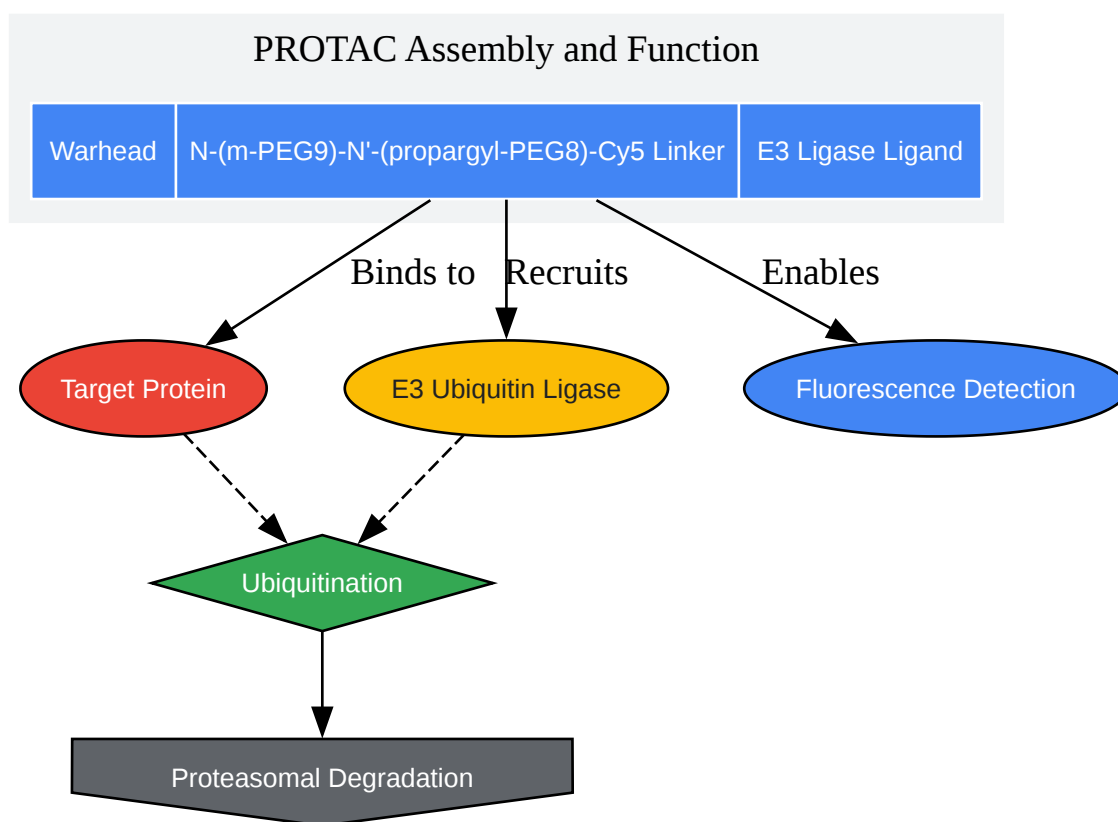


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Caption: Workflow for labeling azide-modified proteins with **N-(m-PEG9)-N'-(propargyl-PEG8)-Cy5**.

Signaling Pathway/Logical Relationship Diagram

The primary utility of this molecule is in enabling the connection of a fluorescent reporter (Cy5) to a target molecule via a flexible PEG linker, often for applications in targeted protein degradation (PROTACs).



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Caption: Logical relationship of a fluorescent PROTAC utilizing the Cy5-PEG linker.

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